

DM-Nitrophen Tetrasodium Salt: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *DM-Nitrophen tetrasodium*

Cat. No.: *B13915061*

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Abstract

DM-Nitrophen tetrasodium salt is a photolabile chelator, or "caged" compound, designed for the precise spatial and temporal control of intracellular calcium concentration ($[Ca^{2+}]_i$). This high-affinity calcium buffer dramatically reduces its affinity for Ca^{2+} upon photolysis with ultraviolet (UV) light, leading to a rapid and localized increase in $[Ca^{2+}]_i$. This unique property makes it an invaluable tool for investigating a myriad of calcium-dependent physiological processes, most notably neurotransmitter release and other forms of cellular exocytosis. This technical guide provides a comprehensive overview of the properties, experimental protocols, and underlying signaling pathways associated with the use of DM-Nitrophen tetrasodium salt in a research setting.

Core Properties and Specifications

DM-Nitrophen, chemically known as 1-(2-Nitro-4,5-dimethoxyphenyl)-1,2-diaminoethane-N,N,N',N'-tetraacetic acid, tetrasodium salt, is a water-soluble, solid compound. Its utility as a caged calcium compound stems from its high affinity for calcium in its native state and a significant, rapid decrease in this affinity upon photolysis.^{[1][2][3]}

Physicochemical Properties

| Property | Value | Reference |
|------------------|--|-----------|
| Chemical Formula | C ₁₈ H ₁₉ N ₃ O ₁₂ · 4Na | [1][3] |
| Molecular Weight | 561.32 g/mol | [1][3] |
| Appearance | Orange solid | [1] |
| Solubility | 100 mg/mL in water | [1] |
| Storage | -20°C, protected from light | [1] |

Spectroscopic and Photochemical Properties

| Property | Value | Reference |
|--|---------------------|-----------|
| Absorption Maximum (λ_{max}) | ~350 nm | [4] |
| Quantum Yield (Φ) | 0.18 | [4][5] |
| Two-Photon Action Cross-Section | ~0.013 GM at 730 nm | [6] |

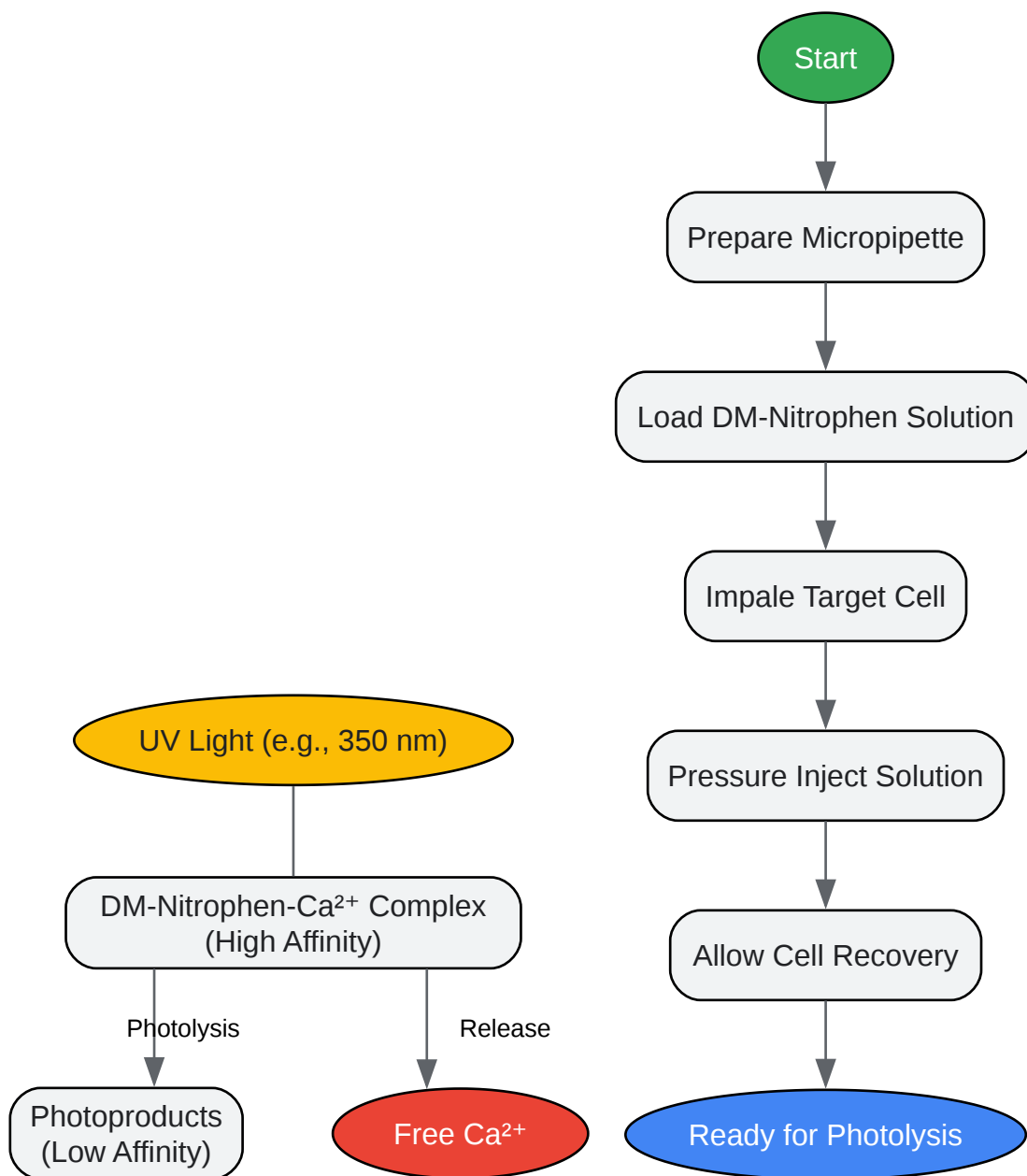
Ion Binding Affinity

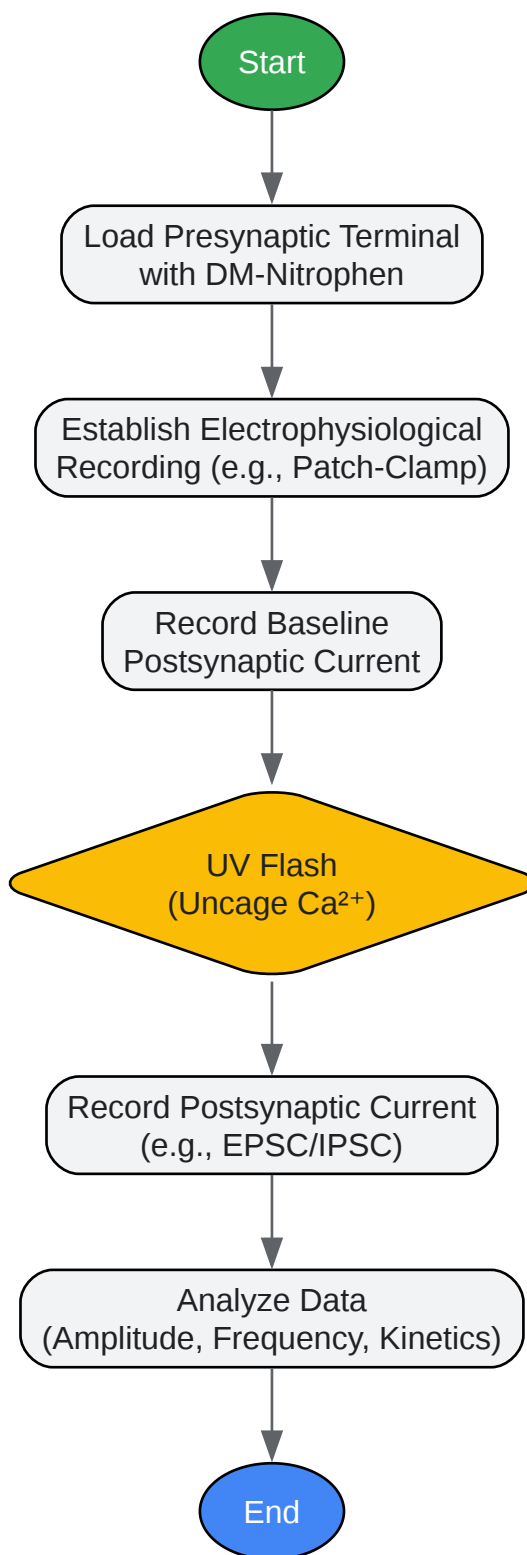
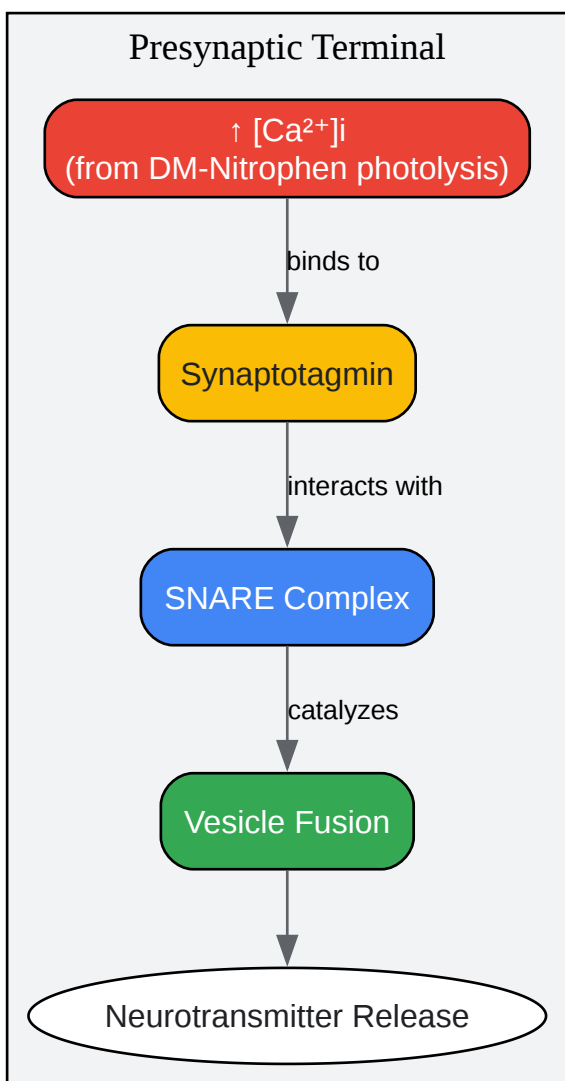
| Ion | Dissociation Constant (Kd) - Before Photolysis | Dissociation Constant (Kd) - After Photolysis | Reference |
|------------------|--|---|-----------|
| Ca ²⁺ | 5 nM | ~3 mM | [3][4][7] |
| Mg ²⁺ | 2-5 μ M | Not specified, but significantly weakened | [3][8] |

Mechanism of Action: Photolytic Release of Calcium

The core functionality of DM-Nitrophen lies in its photolabile 2-nitrobenzyl group. Upon absorption of a photon of UV light, this group undergoes a photochemical reaction that cleaves the molecule, resulting in the formation of two iminodiacetic acid photoproducts.[5] This structural change drastically reduces the coordination sites for calcium, leading to a rapid

release of the bound Ca^{2+} ions into the surrounding medium. This "uncaging" of calcium allows for a precisely timed and localized increase in intracellular calcium concentration.





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